

Proper Disposal of p-Terphenyl-d14: A Safety and Operational Guide

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Compound of Interest

Compound Name: *p*-Terphenyl-d14

Cat. No.: B051327

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the safe disposal of **p-Terphenyl-d14**, a deuterated aromatic hydrocarbon.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **p-Terphenyl-d14** and to take appropriate safety measures.

Hazard Summary:

Hazard Type	Description
Health Hazards	Causes skin and serious eye irritation.[1][2][3] May cause respiratory irritation.[1][2] Suspected of causing cancer. May cause damage to organs through prolonged or repeated exposure. May be fatal if swallowed and enters airways.
Environmental Hazards	Very toxic to aquatic life. May cause long-lasting harmful effects to aquatic life.
Fire Hazards	Combustible. In case of fire, hazardous combustion gases or vapors may be produced.

Personal Protective Equipment (PPE):

Always wear appropriate personal protective equipment when handling **p-Terphenyl-d14**. This includes:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemically resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If dust formation is likely, use a NIOSH-approved respirator.

Step-by-Step Disposal Procedures

The recommended disposal method for **p-Terphenyl-d14** is through a licensed disposal company or a chemical incinerator. Do not attempt to dispose of this chemical down the drain or in regular waste.

- Container Management:
 - Keep the **p-Terphenyl-d14** in its original container.

- Ensure the container is suitable and securely closed for disposal.
- Do not mix **p-Terphenyl-d14** with other waste materials.
- Handle uncleaned, empty containers as you would the product itself.
- Preparing for Disposal:
 - For larger quantities, it may be necessary to dissolve or mix the material with a combustible solvent. This should only be done by trained personnel in a properly equipped facility.
 - Consult with your institution's environmental health and safety (EHS) office for specific guidance on solvent selection and mixing procedures.
- Arranging for Professional Disposal:
 - Contact a licensed waste disposal company that is qualified to handle hazardous chemical waste.
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **p-Terphenyl-d14**.
 - Follow all local, state, and federal regulations regarding the transportation and disposal of hazardous materials.

Emergency Procedures

In the event of an accidental spill or exposure, follow these procedures immediately.

First Aid Measures:

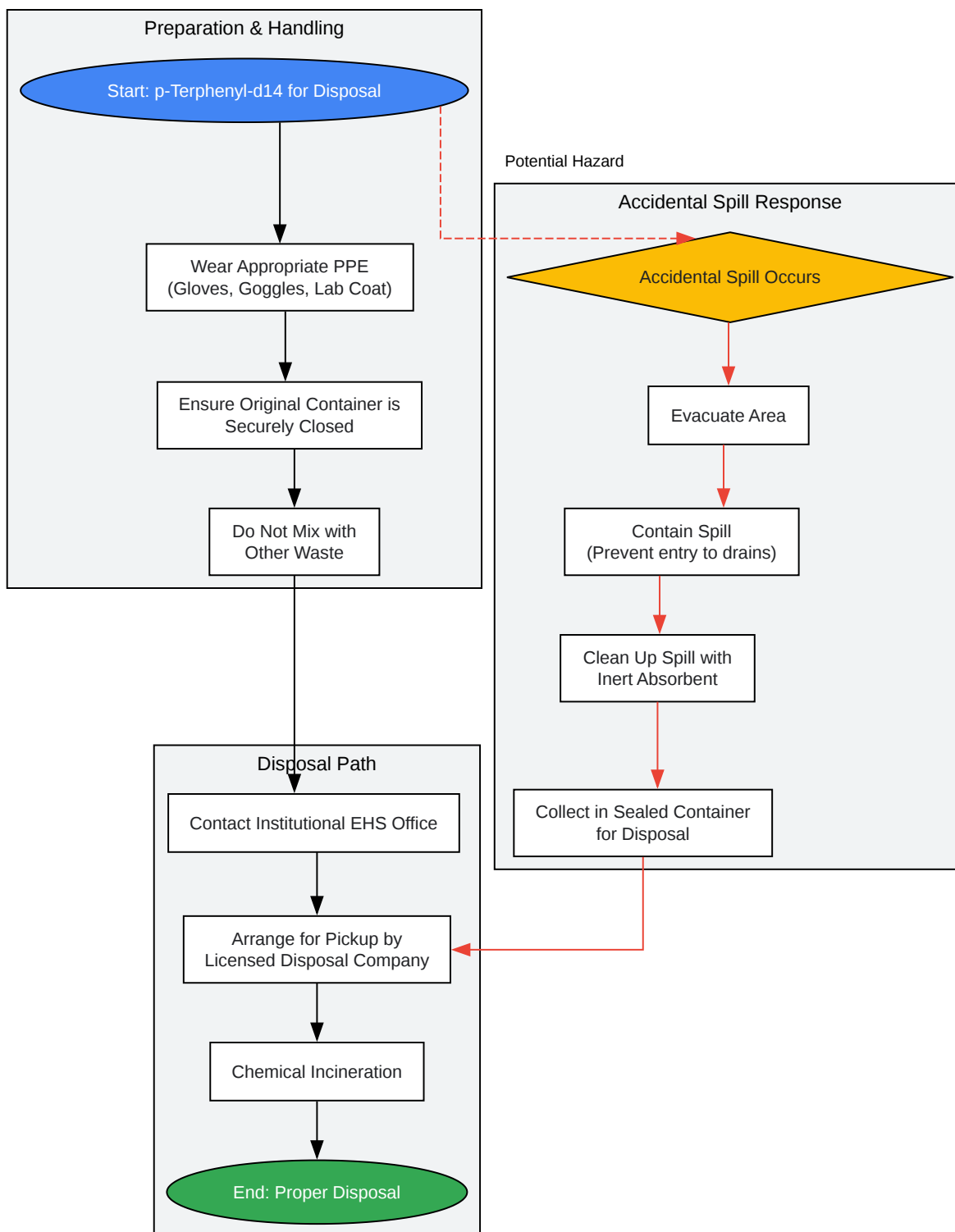
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment:
 - Wear appropriate personal protective equipment.
 - Avoid creating dust.
 - Prevent the spill from entering drains or waterways.
- Clean-up:

- For solid material, carefully sweep or shovel it up and place it into a suitable, closed container for disposal.
- For solutions, absorb the spill with an inert material (e.g., sand, earth) and place it in a container for disposal.
- Decontamination: Clean the spill area thoroughly.

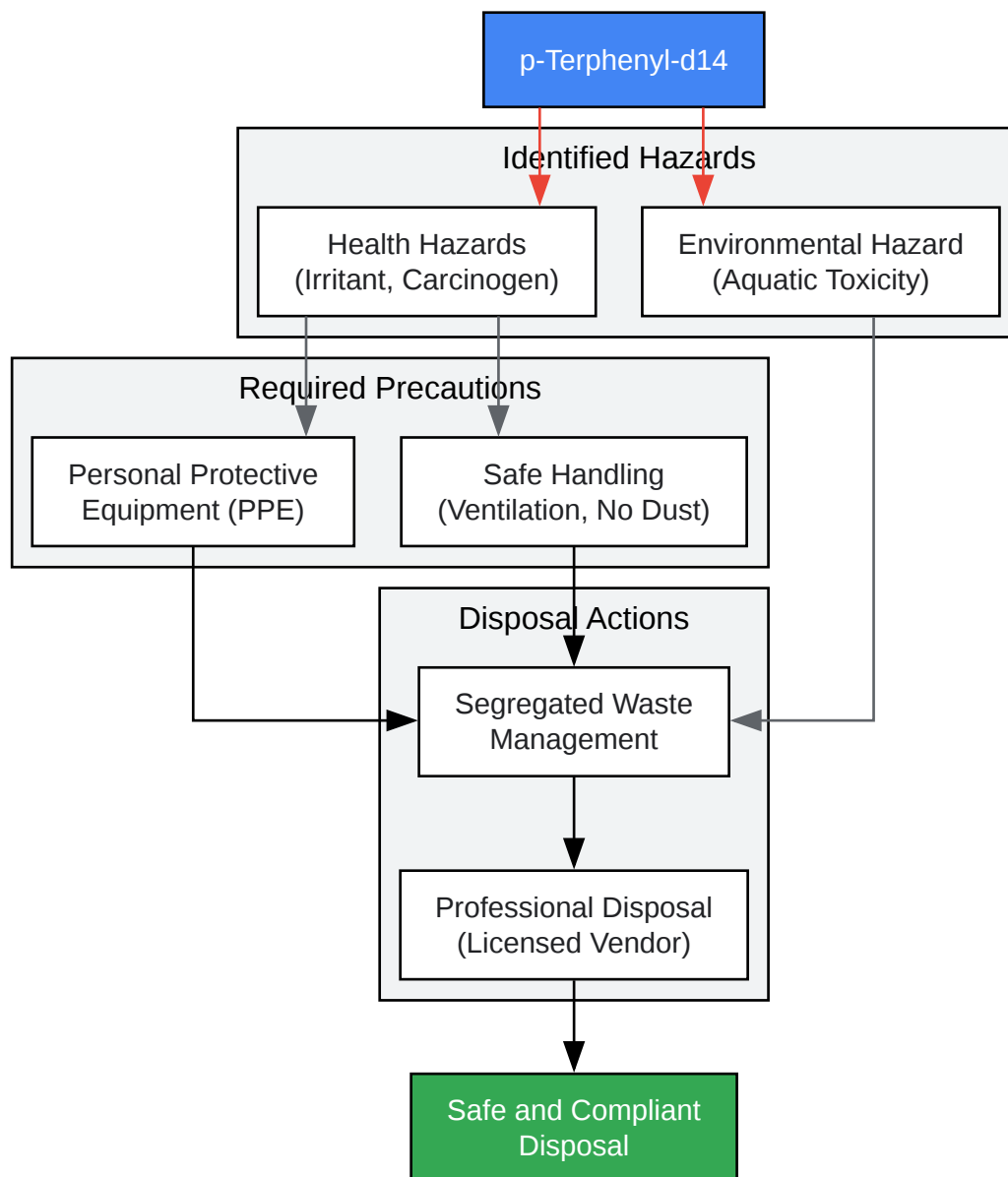
Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **p-Terphenyl-d14**.

Logical Relationship of Safety and Disposal Steps



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Caption: Relationship between hazards, precautions, and disposal actions.

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References

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